

Development of analytical methods for detecting Benzophenone-9 in environmental samples

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Compound of Interest

Compound Name: Benzophenone-9

Cat. No.: B1580434

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Application Note: Analysis of Benzophenone-9 in Environmental Samples

Introduction

Benzophenone-9 (BP-9), also known as Uvinul M 40, is a widely used UV filter in personal care products and industrial applications to protect materials from photodegradation. Its extensive use has led to its emergence as a contaminant in various environmental compartments, including water and sediment. Due to potential endocrine-disrupting effects and persistence in the environment, robust and sensitive analytical methods are crucial for monitoring its presence and ensuring environmental safety. This application note details validated protocols for the detection and quantification of **Benzophenone-9** in environmental matrices using Solid-Phase Extraction (SPE) followed by High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS).

Analytical Approaches

The determination of **Benzophenone-9** in environmental samples typically involves a two-step process: sample preparation to extract and concentrate the analyte from the complex matrix, followed by instrumental analysis for separation and quantification.

Sample Preparation: Solid-Phase Extraction (SPE) is a widely adopted technique for the extraction of benzophenones from aqueous samples, offering high recovery rates and effective

sample clean-up.[1][2][3] For solid matrices like sediment and sludge, methods such as microwave-assisted extraction (MAE) and liquid-liquid extraction (LLE) are employed.[2][4][5]

Instrumental Analysis: High-Performance Liquid Chromatography (HPLC) coupled with a Diode Array Detector (DAD) or Tandem Mass Spectrometry (MS/MS) is a common method for the analysis of benzophenones.[1][2] Gas Chromatography-Mass Spectrometry (GC-MS) is also a powerful technique, often requiring a derivatization step to improve the volatility and thermal stability of the analytes.[4][5]

Experimental Protocols

Protocol 1: Analysis of Benzophenone-9 in Water Samples using SPE and HPLC-DAD

This protocol describes the analysis of BP-9 in water samples such as river water, lake water, and wastewater effluent.

1. Sample Collection and Preservation:

- Collect water samples in amber glass bottles to prevent photodegradation.
- If not analyzed immediately, store the samples at 4°C and analyze within 48 hours.
- For longer storage, acidify the samples to a pH of 3 with sulfuric acid.

2. Solid-Phase Extraction (SPE):

- **Cartridge Conditioning:** Condition a C18 SPE cartridge (e.g., Agela Cleanert™ ODS C18, 500 mg/5 mL) by passing 5 mL of methanol followed by 5 mL of deionized water.[2]
- **Sample Loading:** Pass 500 mL of the water sample through the conditioned cartridge at a flow rate of 5-10 mL/min.
- **Washing:** Wash the cartridge with 5 mL of deionized water to remove interfering substances.
- **Drying:** Dry the cartridge under a gentle stream of nitrogen for 10-15 minutes.

- Elution: Elute the retained analytes with 10 mL of a methanol and acetone mixture (1:1, v/v).
[2]
- Concentration: Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute the residue in 1 mL of the mobile phase for HPLC analysis.

3. HPLC-DAD Analysis:

- HPLC System: An HPLC system equipped with a Diode Array Detector.
- Column: C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm).
- Mobile Phase: A gradient of acetonitrile and water (with 0.1% formic acid).
- Flow Rate: 1.0 mL/min.
- Injection Volume: 20 µL.
- Detection: Monitor at the maximum absorption wavelength of **Benzophenone-9** (approximately 288 nm).
- Quantification: Prepare a calibration curve using standard solutions of **Benzophenone-9** in the mobile phase.

Protocol 2: Analysis of Benzophenone-9 in Sediment Samples using MAE and GC-MS

This protocol is suitable for the determination of BP-9 in complex solid matrices like sediment and soil.

1. Sample Preparation:

- Air-dry the sediment sample and sieve it to remove large debris.
- Homogenize the sample before extraction.

2. Microwave-Assisted Extraction (MAE):

- Place 5 g of the homogenized sediment sample into a microwave extraction vessel.
- Add 20 mL of an extraction solvent mixture (e.g., hexane and acetone, 1:1, v/v).
- Perform the extraction in a microwave system at 150°C for 30 minutes.^{[4][5]}
- Allow the vessel to cool, and then filter the extract.
- Concentrate the extract to 1 mL under a gentle stream of nitrogen.

3. GC-MS Analysis:

- GC System: A Gas Chromatograph coupled with a Mass Spectrometer.
- Column: A nonpolar capillary column (e.g., HP-5MS, 30 m x 0.25 mm, 0.25 µm).
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Injection Mode: Splitless injection of 1 µL at an injector temperature of 280°C.
- Oven Temperature Program: Start at 80°C, hold for 1 minute, ramp to 280°C at 10°C/min, and hold for 10 minutes.
- MS Parameters:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Scan Mode: Full scan or Selected Ion Monitoring (SIM) for higher sensitivity.
 - Mass Range: m/z 50-550.
- Quantification: Use an internal standard method for accurate quantification. Prepare calibration standards containing both **Benzophenone-9** and the internal standard.

Quantitative Data Summary

The following tables summarize the performance characteristics of the analytical methods for **Benzophenone-9** detection found in the literature.

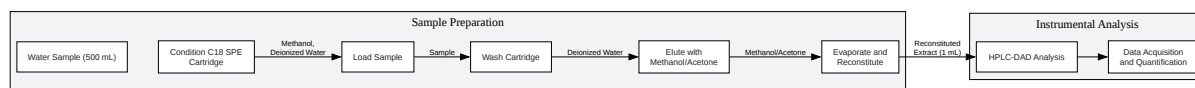
Table 1: Method Performance for **Benzophenone-9** in Water Samples

Analytical Method	Sample Matrix	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Recovery (%)	Reference
SPE-HPLC-DAD	River Water	-	-	80-86	[2]
SPE-GC-MS	Surface Water	0.1-1.9 ng/L	-	91-96	[4] [5]
UPLC-MS/MS	Surface Water	0.87-5.72 ng/L	10.0-50.0 ng/L	>90	[6]
LC-MS/MS	Wastewater	-	0.004-0.03 ng/L	68.5-134	[7]

Table 2: Method Performance for **Benzophenone-9** in Solid Samples

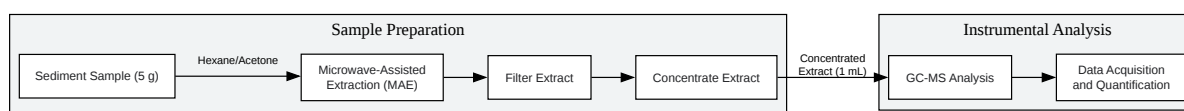
Analytical Method	Sample Matrix	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Recovery (%)	Reference
MAE-GC-MS	Sediment	0.1-1.4 ng/g	-	80-99	[4] [5]
LLE-SPE-HPLC-MS/MS	Sediment	-	-	>80	[2]
LLE-SPE-HPLC-MS/MS	Sludge	-	-	>70	[2]
Extraction	Sediment	-	0.006-0.1 ng/g	-	[7]

Visualizations



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Caption: Workflow for **Benzophenone-9** analysis in water samples.



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